

# An In-depth Technical Guide to Diphenylphosphine (CAS 829-85-6)

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## Compound of Interest

Compound Name: Diphenylphosphine

Cat. No.: B032561

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the properties, synthesis, and reactivity of **diphenylphosphine** (CAS 829-85-6), a pivotal organophosphorus compound in modern chemistry. This document is intended to serve as a detailed resource for professionals in research, chemical synthesis, and drug development.

## Core Properties

**Diphenylphosphine**, also known as diphenylphosphane, is a colorless to pale yellow liquid characterized by a strong, unpleasant odor.<sup>[1][2]</sup> It is an air- and moisture-sensitive compound that can be pyrophoric, necessitating careful handling under an inert atmosphere.<sup>[2][3]</sup>

## Physical and Chemical Properties

The fundamental physical and chemical properties of **diphenylphosphine** are summarized in the table below for quick reference.

Property	Value	References
CAS Number	829-85-6	[1]
Molecular Formula	C <sub>12</sub> H <sub>11</sub> P	[4]
Molecular Weight	186.19 g/mol	[4]
Appearance	Colorless to pale yellow liquid	[1][2]
Odor	Foul, pungent	[2][4]
Density	1.07 g/mL at 25 °C	[4]
Melting Point	-14.5 °C	[5]
Boiling Point	280 °C (lit.)	[4]
Vapor Pressure	2 mmHg at 110 °C	[6]
Refractive Index (n <sub>20/D</sub> )	1.625 (lit.)	[2]
Solubility	Insoluble in water; Miscible with ethanol, ether, benzene, and concentrated hydrochloric acid.	[2][4]
pKa (of Ph <sub>2</sub> PH <sub>2</sub> <sup>+</sup> )	0.03	[4]

## Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **diphenylphosphine**. Key spectral data are outlined below.

Spectroscopy	Observed Signals	References
<sup>31</sup> P NMR	δ (ppm): -41 (neat)	[2][7]
<sup>1</sup> H NMR	δ (ppm): ~7.2-7.5 (m, 10H, P-C <sub>6</sub> H <sub>5</sub> ), ~4.8 (d, 1H, P-H)	[7]
<sup>13</sup> C NMR	Aromatic carbons show characteristic shifts.	[7]
Infrared (IR)	Characteristic P-H stretching vibration.	[5][8]
Mass Spectrometry (MS)	Molecular ion peak corresponding to the molecular weight.	[9]

## Safety and Handling

**Diphenylphosphine** is a hazardous chemical that requires stringent safety protocols.

- GHS Hazard Statements: H250 (Catches fire spontaneously if exposed to air), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[3]
- Handling: Must be handled under an inert atmosphere (e.g., nitrogen or argon) to prevent oxidation and potential fire.[2] Use appropriate personal protective equipment (PPE), including flame-retardant lab coats, safety goggles, and chemical-resistant gloves.[10]
- Storage: Store in a cool, dry, well-ventilated area in a tightly sealed container under an inert atmosphere.[10] It is classified under Storage Class 4.2 for pyrophoric and self-heating hazardous materials.[11]

## Experimental Protocols

Detailed experimental procedures are essential for the safe and efficient use of **diphenylphosphine**.

## Synthesis of Diphenylphosphine

A common laboratory-scale synthesis involves the reduction of triphenylphosphine with an alkali metal followed by protonation.<sup>[1]</sup>

#### Experimental Protocol: Synthesis from Triphenylphosphine

- **Preparation of Lithium Diphenylphosphide:** In a flame-dried, three-necked flask equipped with a magnetic stirrer, reflux condenser, and nitrogen inlet, add dry tetrahydrofuran (THF). Add small pieces of lithium metal to the THF. While stirring, add a solution of triphenylphosphine in dry THF dropwise. The reaction mixture will change color as the lithium diphenylphosphide forms.
- **Protonation:** After the reaction is complete (indicated by the consumption of lithium and a stable color), cool the mixture in an ice bath. Cautiously add degassed water dropwise to protonate the lithium diphenylphosphide to **diphenylphosphine**.
- **Work-up and Purification:** After the addition of water is complete, the organic layer is separated. The aqueous layer is extracted with an organic solvent (e.g., ether). The combined organic layers are dried over an anhydrous drying agent (e.g., sodium sulfate), filtered, and the solvent is removed under reduced pressure. The crude product is then purified by vacuum distillation to yield pure **diphenylphosphine**.

## Key Reactions

**Diphenylphosphine** is a versatile intermediate for the synthesis of various organophosphorus compounds, particularly phosphine ligands.

#### Experimental Protocol: Synthesis of **Diphenylphosphine** Oxide

**Diphenylphosphine** readily oxidizes in the presence of air to form **diphenylphosphine** oxide.

<sup>[4]</sup> For a controlled synthesis:

- Dissolve **diphenylphosphine** in a suitable organic solvent (e.g., dichloromethane) in a round-bottom flask.
- While stirring in an open or well-ventilated environment, expose the solution to air. The oxidation can be monitored by TLC or <sup>31</sup>P NMR spectroscopy.

- Once the reaction is complete, remove the solvent under reduced pressure to obtain crude **diphenylphosphine** oxide.
- The product can be purified by recrystallization or column chromatography.

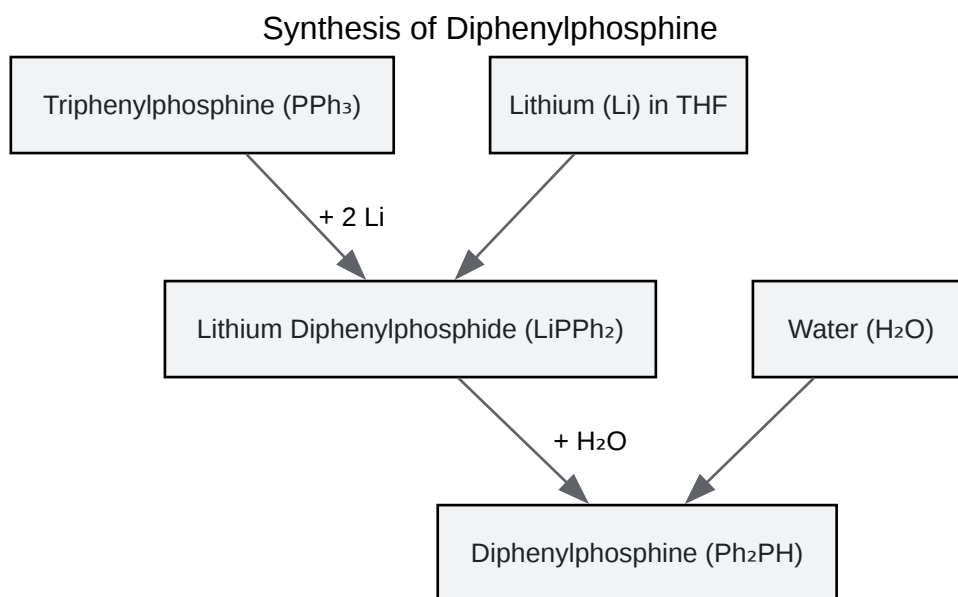
Experimental Protocol: Synthesis of 1,2-Bis(diphenylphosphino)ethane (dppe)

Dppe is a widely used bidentate phosphine ligand, synthesized from **diphenylphosphine**.[\[12\]](#)

- **Deprotonation of Diphenylphosphine:** In a flame-dried Schlenk flask under an inert atmosphere, dissolve **diphenylphosphine** in dry THF. Cool the solution in an ice bath and add a strong base, such as n-butyllithium, dropwise to generate the lithium diphenylphosphide.
- **Alkylation:** To the resulting solution of lithium diphenylphosphide, add 1,2-dichloroethane or 1,2-dibromoethane dropwise.
- **Work-up and Purification:** After the reaction is complete, quench the reaction with degassed water. Separate the organic layer, and extract the aqueous layer with an organic solvent. Dry the combined organic layers, remove the solvent under reduced pressure, and purify the resulting solid dppe by recrystallization.

## Visualizations

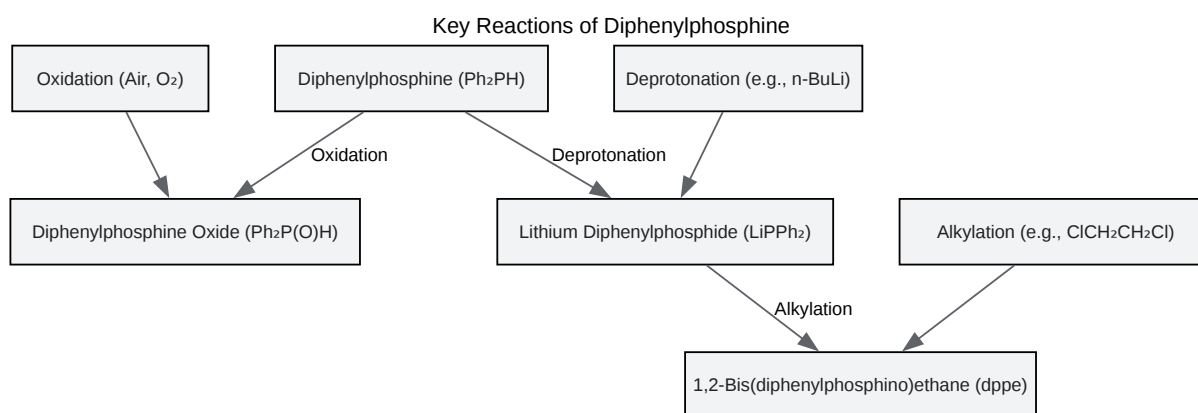
### Synthesis of Diphenylphosphine



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Caption: Synthesis of **Diphenylphosphine**.

## Key Reactions of Diphenylphosphine



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Caption: Key Reactions of **Diphenylphosphine**.

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## References

- 1. Diphenylphosphine - Wikipedia [en.wikipedia.org]
- 2. rsc.org [rsc.org]
- 3. Diphenylphosphine | C<sub>12</sub>H<sub>11</sub>P | CID 70017 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. spectrabase.com [spectrabase.com]
- 5. Diphenylphosphine(829-85-6) IR Spectrum [chemicalbook.com]
- 6. prepchem.com [prepchem.com]
- 7. rsc.org [rsc.org]
- 8. researchgate.net [researchgate.net]
- 9. Phosphine, diphenyl- [webbook.nist.gov]
- 10. 1,2-Bis(diphenylphosphino)ethane [chemeurope.com]
- 11. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 12. grokipedia.com [grokipedia.com]
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